

Application Notes: Profiling Cytokine Responses in EAE using MOG 35-55 Peptide

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Compound of Interest

Compound Name: *MOG peptide 35-55*

Cat. No.: *B15952585*

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Introduction

Experimental Autoimmune Encephalomyelitis (EAE) is the most widely utilized animal model for the human inflammatory demyelinating disease of the central nervous system (CNS), Multiple Sclerosis (MS).[1][2][3] EAE models are invaluable for investigating the pathogenesis of neuroinflammation and for the preclinical evaluation of potential therapeutic agents. The model is characterized by an autoimmune response against myelin antigens, leading to leukocyte infiltration into the CNS, demyelination, and axonal damage.[4] A common and robust method for inducing EAE is through the immunization of C57BL/6 mice with Myelin Oligodendrocyte Glycoprotein (MOG) peptide 35-55.[2][5][6]

This peptide induces a T-cell-mediated autoimmune response, primarily driven by CD4+ T helper (Th) cells, which differentiate into distinct subsets based on their cytokine expression profiles.[5][6] The key subsets involved in EAE pathogenesis are Th1 cells, producing pro-inflammatory cytokines like Interferon-gamma (IFN- γ), and Th17 cells, which secrete Interleukin-17 (IL-17).[7][8] Conversely, Th2 cells, producing cytokines like Interleukin-4 (IL-4), and regulatory T cells (Tregs), producing Interleukin-10 (IL-10), are generally associated with ameliorating the disease. Therefore, analyzing the cytokine profile in response to MOG 35-55 is

a critical tool for understanding disease mechanisms and assessing the efficacy of immunomodulatory therapies.

Key Cytokine Profiles in MOG 35-55 Induced EAE

- **Th1 Cytokines (Pro-inflammatory):** IFN- γ is a hallmark cytokine of the Th1 response and plays a significant, albeit complex, role in EAE. It activates macrophages and contributes to inflammation within the CNS.[8] Tumor Necrosis Factor-alpha (TNF- α) is another potent pro-inflammatory cytokine involved in the EAE pathological cascade.[8]
- **Th17 Cytokines (Pro-inflammatory):** IL-17 is a key pathogenic cytokine in EAE, promoting the recruitment of neutrophils and other inflammatory cells to the CNS and disrupting the blood-brain barrier.[7][8] The IL-23/IL-17 axis is considered essential for the development of EAE.[7]
- **Th2 and Regulatory Cytokines (Anti-inflammatory):** IL-4, the signature cytokine of Th2 cells, generally has a protective role by inhibiting Th1 and Th17 differentiation.[8] IL-10 is a potent anti-inflammatory cytokine, produced by various cell types including Tregs, that suppresses the activity of pathogenic T cells and is associated with disease remission.[7][9]

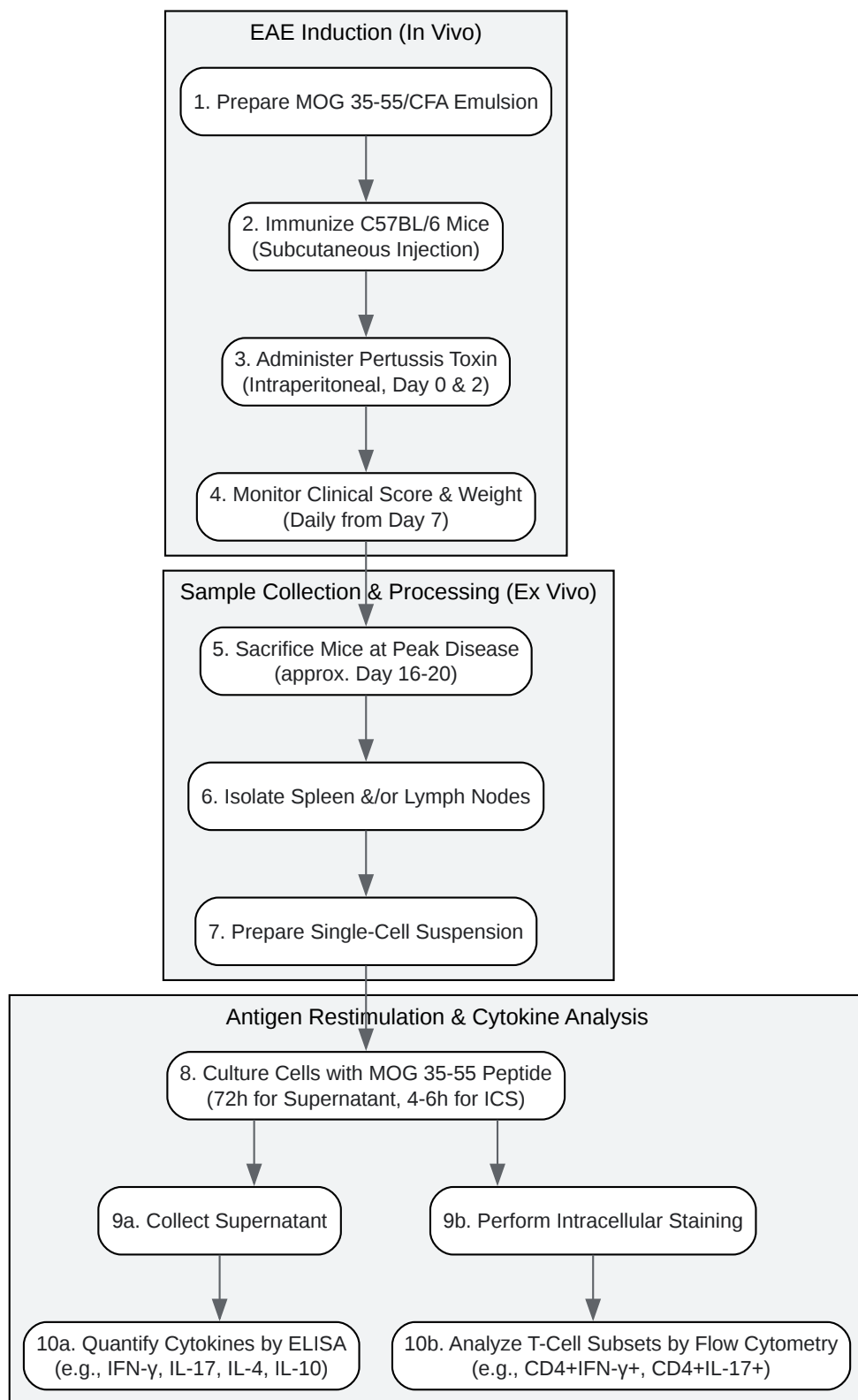
Data Presentation: Cytokine Levels in MOG 35-55 EAE

The following table summarizes representative data on cytokine production from splenocytes of MOG 35-55-immunized EAE mice after in vitro restimulation with the MOG 35-55 peptide.

Cytokine	EAE Control Group (pg/mL)	Tolerized/Treated Group (pg/mL)	Method	Reference
IL-17	2102.8 ± 306.2	649.5 ± 69.3	ELISA	[7]
IFN-γ	1503.5 ± 123.5	621.1 ± 141.3	ELISA	[7]
IL-10	8.4 ± 12.0	129.4 ± 16.8	ELISA	[7]
IL-27p28	425.5 ± 80.6	1152.5 ± 208.3	ELISA	[7]
IFN-γ	1451.3 ± 59.4 (CD4+ T cells)	803.3 ± 39.2 (CD8+ T cells)	ELISA	[10][11]
IL-4	298.6 ± 7.7 (CD4+ T cells)	245.5 ± 11.8 (CD8+ T cells)	ELISA	[10][11]

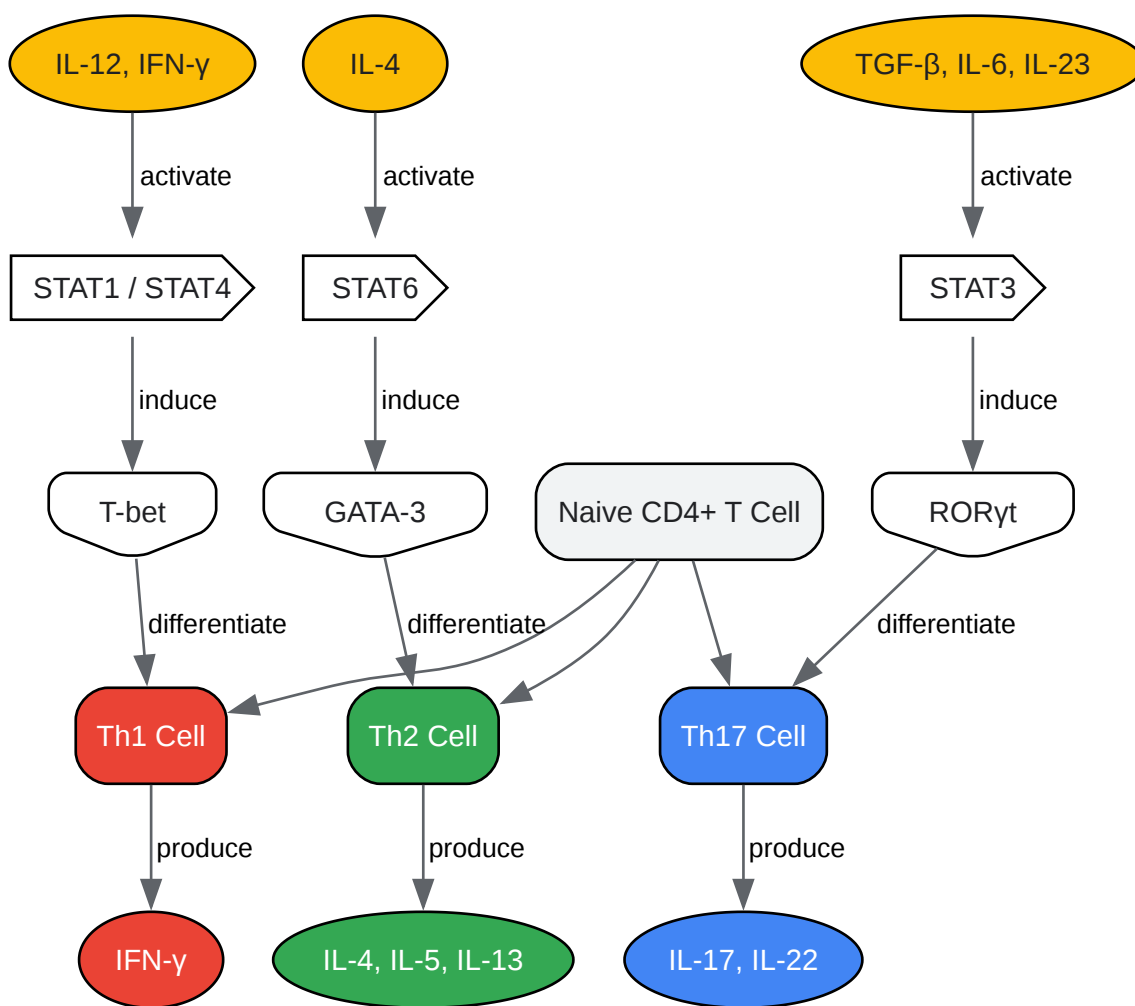
Note: Values are presented as mean ± standard deviation or standard error of the mean, as reported in the cited literature. These values can vary significantly between laboratories depending on the specific protocol, mouse strain, and disease severity.

Visualization of Experimental Workflow and Signaling Pathways



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Caption: Experimental workflow for EAE induction and cytokine profile analysis.



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Caption: T helper cell differentiation signaling pathways.

Experimental Protocols

Protocol 1: Induction of EAE in C57BL/6 Mice with MOG 35-55

This protocol describes the active induction of a monophasic EAE disease course.^{[1][5]}

Materials:

- MOG 35-55 Peptide (synthesis purity >95%)

- Complete Freund's Adjuvant (CFA) containing Mycobacterium tuberculosis H37Ra (e.g., 4 mg/mL)
- Pertussis toxin (PTx)
- Sterile Phosphate-Buffered Saline (PBS)
- Female C57BL/6 mice, 8-12 weeks old
- Two 1 mL Luer-lock syringes
- One emulsifying needle or Luer-lock connector

Procedure:

- Preparation of MOG 35-55/CFA Emulsion (Day 0):
 - Dissolve MOG 35-55 peptide in sterile PBS to a final concentration of 2 mg/mL.
 - In a sterile environment, draw 100 μ L of the MOG 35-55 solution into one syringe and 100 μ L of CFA into a second syringe.
 - Connect the two syringes using an emulsifying needle or connector.
 - Force the contents back and forth between the syringes for at least 10-15 minutes until a thick, white, stable emulsion is formed. A stable emulsion will not separate when a drop is placed in water.
 - Keep the emulsion on ice to maintain its stability. This volume is sufficient for one mouse (200 μ g of MOG).[5]
- Immunization (Day 0):
 - Anesthetize the mouse using an appropriate method (e.g., isoflurane).
 - Inject a total of 200 μ L of the MOG/CFA emulsion subcutaneously, distributed over two sites on the upper back/flanks of the mouse (100 μ L per site).[4]

- Pertussis Toxin Administration (Day 0 and Day 2):
 - Dilute PTx in sterile PBS to a concentration of 2 µg/mL.
 - Within 2 hours of the MOG/CFA immunization, administer 200 ng of PTx (100 µL of the 2 µg/mL solution) via intraperitoneal (i.p.) injection.[\[4\]](#)
 - Repeat the PTx injection 48 hours later (Day 2).[\[6\]](#)
- Monitoring:
 - Begin daily monitoring of mice for clinical signs of EAE and body weight starting around day 7 post-immunization.
 - Use a standard EAE scoring system:
 - 0: No clinical signs
 - 1: Limp tail
 - 2: Hind limb weakness or waddling gait
 - 3: Partial hind limb paralysis
 - 4: Complete hind limb paralysis
 - 5: Moribund state or death
 - Provide supportive care (e.g., moistened food and water on the cage floor) for animals with severe paralysis.

Protocol 2: Isolation and Restimulation of Splenocytes

Materials:

- RPMI-1640 medium supplemented with 10% Fetal Bovine Serum (FBS), 1% Penicillin-Streptomycin, and 2-mercaptoethanol
- ACK lysis buffer (for red blood cell lysis)

- 70 μ m cell strainer
- MOG 35-55 peptide solution (for restimulation)

Procedure:

- Spleen Harvesting:
 - At the desired time point (e.g., peak of disease, typically 16-20 days post-immunization), humanely euthanize the mouse.
 - Aseptically remove the spleen and place it in a petri dish containing cold RPMI medium.
- Cell Suspension Preparation:
 - Mechanically dissociate the spleen by gently mashing it through a 70 μ m cell strainer using the plunger of a syringe.
 - Wash the strainer with RPMI medium to collect the remaining cells.
 - Centrifuge the cell suspension at 300 x g for 5-7 minutes.
- Red Blood Cell Lysis:
 - Discard the supernatant and resuspend the cell pellet in 1-2 mL of ACK lysis buffer.
 - Incubate for 3-5 minutes at room temperature.
 - Add 10 mL of RPMI medium to stop the lysis and centrifuge again.
- Cell Counting and Plating:
 - Resuspend the cell pellet in complete RPMI medium.
 - Count the viable cells using a hemocytometer and Trypan blue exclusion.
 - Plate the cells in a 96-well round-bottom plate at a density of 5×10^5 to 1×10^6 cells/well.[\[12\]](#)

- Antigen Restimulation:
 - Add MOG 35-55 peptide to the wells at a final concentration of 10-25 µg/mL.[\[7\]](#)[\[12\]](#) Include wells with no peptide as a negative control.
 - Incubate the plate at 37°C in a 5% CO₂ incubator.
 - For ELISA: Incubate for 72 hours, then collect the cell-free supernatant for analysis.[\[7\]](#)[\[13\]](#)
 - For Intracellular Cytokine Staining: See Protocol 3.

Protocol 3: Cytokine Analysis by ELISA and Intracellular Flow Cytometry

A. ELISA for Secreted Cytokines

Procedure:

- Collect supernatants from the 72-hour restimulation culture (Protocol 2, Step 5).
- Centrifuge the plate to pellet any cells and carefully transfer the supernatant to a new plate or tubes. Store at -80°C until analysis.
- Quantify the concentration of cytokines (e.g., IFN-γ, IL-17, IL-4, IL-10) using commercially available ELISA kits, following the manufacturer's instructions.[\[12\]](#)[\[14\]](#)

B. Intracellular Cytokine Staining (ICS) for Flow Cytometry

Procedure:

- Short-term Restimulation:
 - After isolating splenocytes (Protocol 2), culture the cells with MOG 35-55 peptide (25 µg/mL) as described.[\[12\]](#)
 - For the final 4-5 hours of a total 16-hour culture, add a protein transport inhibitor cocktail (containing Brefeldin A and Monensin) to the culture.[\[12\]](#)[\[15\]](#) This traps cytokines inside the cells. A common alternative stimulation for ICS is using PMA and Ionomycin for 4-5 hours.[\[13\]](#)

- Cell Surface Staining:
 - Harvest the cells and wash them with FACS buffer (PBS + 2% FBS).
 - Stain for cell surface markers (e.g., anti-CD4, anti-CD8) by incubating with fluorescently-conjugated antibodies for 30 minutes at 4°C in the dark.[\[12\]](#)
- Fixation and Permeabilization:
 - Wash the cells to remove unbound antibodies.
 - Resuspend the cells in a fixation/permeabilization solution (commercially available kits are recommended) and incubate according to the manufacturer's protocol. This step fixes the cells and creates pores in the cell membrane to allow antibodies to enter.
- Intracellular Staining:
 - Wash the cells with permeabilization buffer.
 - Resuspend the cells in permeabilization buffer containing fluorescently-conjugated anti-cytokine antibodies (e.g., anti-IFN- γ , anti-IL-17A).[\[12\]](#)
 - Incubate for 30-45 minutes at 4°C in the dark.
- Acquisition and Analysis:
 - Wash the cells one final time with permeabilization buffer, then resuspend in FACS buffer.
 - Acquire the samples on a flow cytometer.
 - Analyze the data using appropriate software by first gating on the lymphocyte population, then on CD4+ T cells, and finally quantifying the percentage of cells positive for IFN- γ and IL-17.[\[7\]](#)

References

- 1. Active Induction of Experimental Autoimmune Encephalomyelitis (EAE) with MOG35-55 in the Mouse - PubMed [pubmed.ncbi.nlm.nih.gov]
- 2. bio-protocol.org [bio-protocol.org]
- 3. pubs.acs.org [pubs.acs.org]
- 4. oncotarget.com [oncotarget.com]
- 5. Myelin Oligodendrocyte Glycoprotein (MOG35-55) Induced Experimental Autoimmune Encephalomyelitis (EAE) in C57BL/6 Mice - PMC [pmc.ncbi.nlm.nih.gov]
- 6. redoxis.se [redoxis.se]
- 7. MOG35-55 i.v suppresses experimental autoimmune encephalomyelitis partially through modulation of Th17 and JAK/STATs pathways - PMC [pmc.ncbi.nlm.nih.gov]
- 8. RETRACTED: Oral Administration of Myelin Oligodendrocyte Glycoprotein Attenuates Experimental Autoimmune Encephalomyelitis through Induction of Th2/Treg Cells and Suppression of Th1/Th17 Immune Responses - PMC [pmc.ncbi.nlm.nih.gov]
- 9. biorxiv.org [biorxiv.org]
- 10. Characterization of myelin oligodendrocyte glycoprotein (MOG)35–55-specific CD8+ T cells in experimental autoimmune encephalomyelitis - PMC [pmc.ncbi.nlm.nih.gov]
- 11. mednexus.org [mednexus.org]
- 12. dovepress.com [dovepress.com]
- 13. Hooke - Contract Research - Experimental autoimmune encephalomyelitis (EAE) [hookelabs.com]
- 14. mdpi.com [mdpi.com]
- 15. Regulatory T Cells and Their Derived Cytokine, Interleukin-35, Reduce Pain in Experimental Autoimmune Encephalomyelitis | Journal of Neuroscience [jneurosci.org]
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